

# An In-Depth Technical Guide to 4-Benzyloxyindole-3-carboxaldehyde

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## Compound of Interest

Compound Name: 4-Benzyloxyindole-3-carboxaldehyde

Cat. No.: B112921

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the molecular structure and properties of **4-Benzyloxyindole-3-carboxaldehyde**, a key intermediate in the synthesis of various bioactive molecules and pharmaceuticals.<sup>[1]</sup>

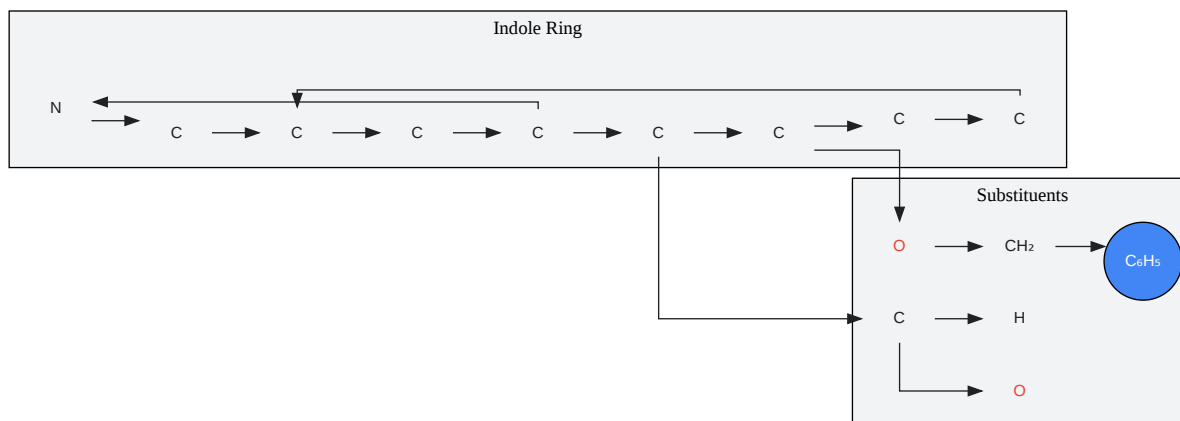
## Core Molecular Data

The fundamental quantitative data for **4-Benzyloxyindole-3-carboxaldehyde** is summarized below, providing a clear reference for research and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>16</sub> H <sub>13</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	251.28 g/mol	[1][2]
IUPAC Name	4-(phenylmethoxy)-1H-indole-3-carbaldehyde	[3]
CAS Number	7042-71-9	[1][3]
Appearance	Yellowish to off-white crystalline powder	[1][4]
Melting Point	163-170 °C	[1]
Purity	≥ 98% (HPLC)	[1]

## Molecular Structure Visualization

The two-dimensional chemical structure of **4-Benzyloxyindole-3-carboxaldehyde** is depicted below. This visualization is crucial for understanding the steric and electronic properties of the molecule, which influence its reactivity and potential as a precursor in organic synthesis.



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Caption: Molecular structure of **4-Benzyloxyindole-3-carboxaldehyde**.

## Experimental Protocols

Detailed experimental protocols for the synthesis or application of **4-Benzyloxyindole-3-carboxaldehyde** are beyond the scope of this technical guide. This compound is primarily used as a chemical intermediate. For specific synthetic procedures, researchers should consult peer-reviewed chemical literature and established laboratory protocols.

## Applications in Research and Development

**4-Benzyloxyindole-3-carboxaldehyde** is a versatile compound with significant applications in medicinal chemistry and organic synthesis. It serves as a crucial building block for the creation of more complex indole-based molecules. These resulting compounds are often investigated for their potential as anti-cancer and anti-inflammatory agents.<sup>[1]</sup> Its utility also extends to the development of fluorescent probes for biological imaging.<sup>[1]</sup>

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## References

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